

Application Note: Synthesis of High-Purity Disodium 3-Sulfobenzoate

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Compound of Interest

Compound Name: *Disodium;3-sulfobenzoate*

Cat. No.: *B12339958*

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Abstract

This application note details a robust, scalable protocol for the synthesis of disodium 3-sulfobenzoate (CAS 3969-26-4) from m-sulfobenzoic acid. Unlike generic neutralization methods, this guide focuses on pharmaceutical-grade purity requirements, emphasizing stoichiometric control via pH monitoring and an antisolvent crystallization technique to minimize inorganic impurities. This compound serves as a critical intermediate in the synthesis of antifungals, as a ligand in Metal-Organic Frameworks (MOFs), and as a solubility enhancer in drug formulations.

Chemical Principles & Stoichiometry

The synthesis relies on a dual-neutralization mechanism. m-Sulfobenzoic acid contains two acidic protons with distinct pKa values:

- Sulfonic group ($-\text{SO}_3\text{H}$): Strong acid ($\text{pK}_a < 1$), fully dissociated in water.
- Carboxylic group ($-\text{COOH}$): Weak acid ($\text{pK}_a \approx 4.2$).

To isolate the disodium salt, the reaction must proceed past the first equivalence point (monosodium sulfonate formation) to the second equivalence point (disodium carboxylate formation).

Reaction Equation:

Critical Quality Attribute (CQA): Failure to reach pH > 8.5 results in a mixture of mono- and disodium salts, altering solubility profiles and downstream reactivity.

Material Specifications

Reagent / Equipment	Specification	Role
m-Sulfobenzoic Acid	CAS 121-53-9, >98% Purity	Starting Material
Sodium Hydroxide	2.0 N Standardized Solution	Base / Counter-ion Source
Water	Type I (Milli-Q) or HPLC Grade	Reaction Solvent
Ethanol	Absolute (200 Proof), ACS Reagent	Antisolvent for Crystallization
pH Meter	Calibrated (3-point: 4.0, 7.0, 10.0)	Process Control
Rotary Evaporator	Vacuum capability < 10 mbar	Solvent Removal

Experimental Protocol

Phase 1: Dissolution & Neutralization

Rationale: Controlled addition prevents localized overheating and hydrolysis of impurities.

- Preparation: Weigh 10.0 g (49.4 mmol) of m-sulfobenzoic acid into a 250 mL round-bottom flask.
 - Note: The acid is hygroscopic. Weigh quickly or use a glovebox if precise stoichiometry is required without titration.
- Solvation: Add 50 mL of Type I water. Stir magnetically at room temperature until fully dissolved. The solution will be highly acidic (pH < 1).

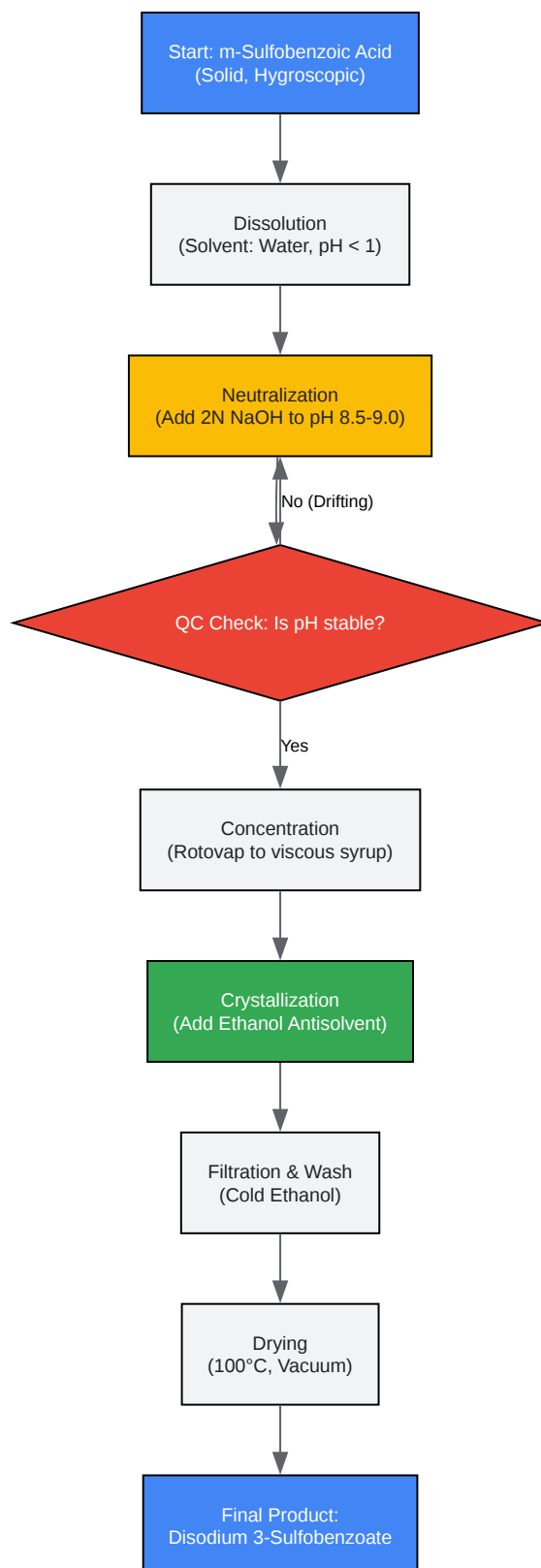
- Titration: Place the flask in a water bath at 25°C. Slowly add 2.0 N NaOH via an addition funnel or burette while monitoring pH.
 - Observation: The pH will rise slowly initially (neutralization of -SO₃H).
 - Inflection 1: Around pH 2-3 (completion of sulfonic acid neutralization).
 - Target: Continue adding NaOH until the pH stabilizes between 8.5 and 9.0.
 - Stoichiometric Check: Theoretical NaOH volume is ~49.4 mL (for 1:2 ratio). If significantly less is used to reach pH 9, check starting material purity.

Phase 2: Purification & Isolation

Rationale: Disodium 3-sulfobenzoate is highly water-soluble (>500 mg/mL). Evaporation to dryness yields an amorphous solid. Antisolvent crystallization yields a crystalline, filterable product.

- Concentration: Transfer the solution to a rotary evaporator. Reduce volume at 50°C/40 mbar until the solution becomes viscous (approx. 15-20 mL remaining). Do not dry completely.
- Crystallization (Antisolvent Method):
 - While stirring the warm concentrate, add Ethanol dropwise.
 - Cloud point: Typically observed after 20-30 mL of ethanol.
 - Continue addition until total ethanol volume is 100 mL.
 - Cool the suspension to 4°C for 2 hours to maximize yield.
- Filtration: Filter the white precipitate using a sintered glass funnel (Porosity 3).
- Washing: Wash the cake twice with 20 mL of cold Ethanol (to remove excess NaOH and impurities).
- Drying: Dry the solid in a vacuum oven at 100°C for 6 hours.
 - Target: Loss on Drying (LOD) < 0.5%.

Process Visualization (Workflow)



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Figure 1: Step-by-step workflow for the synthesis and purification of disodium 3-sulfobenzoate.

Characterization & Quality Control

To validate the synthesis in a drug development context, the following analytical methods are recommended:

Test	Method	Expected Result
Identification	^1H NMR (D_2O)	Aromatic protons shift upfield relative to free acid due to electron-donating carboxylate.
Functional Groups	FT-IR (ATR)	1550-1610 cm^{-1} : Carboxylate (COO^-) asymmetric stretch. 1150-1250 cm^{-1} : Sulfonate (SO_3^-) stretch. Absence of broad $-\text{COOH}$ band at 1700 cm^{-1} .
Purity	HPLC (C18 Column)	Single peak (monitor at 254 nm). Mobile phase: Phosphate buffer/Methanol.
Sodium Content	Flame Photometry / IC	Theoretical: ~18.8% Na (w/w).

Self-Validating Check: Dissolve 100 mg of the final product in 10 mL water. Measure pH.

- Pass: pH 7.0 - 8.5 (Neutral salt).
- Fail: pH < 6.0 (Incomplete neutralization - contains monosodium salt).

Troubleshooting & Safety

Troubleshooting Guide

- Issue: Product is an oil/sticky gum.
 - Cause: Too much water remaining before ethanol addition.

- Solution: Re-dissolve, evaporate further (remove >80% water), and add ethanol more slowly while scratching the glass to induce nucleation.
- Issue: Low Yield.
 - Cause: High solubility in water-ethanol mix.
 - Solution: Increase ethanol ratio (up to 10:1 Ethanol:Water) or cool to 0°C.

HSE (Health, Safety, Environment)

- m-Sulfobenzoic Acid: Corrosive. Causes severe skin burns and eye damage. Use nitrile gloves and eye protection.
- Sodium Hydroxide: Corrosive. Exothermic reaction upon neutralization.
- Disodium Salt: Generally low toxicity, but handle as a potential irritant.

References

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Sources

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